

Initial Studies on Stk16-IN-1 in Cancer Cell Lines: A Technical Guide

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Compound of Interest

Compound Name: Stk16-IN-1

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This technical guide provides a comprehensive overview of the initial research on **Stk16-IN-1**, a selective inhibitor of Serine/Threonine Kinase 16 (STK16), and its effects on cancer cell lines. This document details the mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes relevant biological pathways and workflows.

Introduction to STK16 and the Inhibitor Stk16-IN-1

Serine/Threonine Kinase 16 (STK16), also known as PKL12, is a protein kinase implicated in various cellular processes, including cell cycle regulation, apoptosis, and signal transduction.^[1] Dysregulation of STK16 activity has been linked to the proliferation and survival of cancer cells, making it an attractive target for therapeutic intervention.^[1]

Stk16-IN-1 is a potent and highly selective, ATP-competitive small molecule inhibitor of STK16.^{[2][3]} Initial studies have demonstrated its potential as an anti-cancer agent by inducing apoptosis and inhibiting tumor progression.^[1] This guide focuses on the foundational studies that have characterized the activity of **Stk16-IN-1** in various cancer cell lines.

Quantitative Data on Stk16-IN-1 Activity

The following tables summarize the key quantitative data from initial studies on **Stk16-IN-1**.

Table 1: In Vitro Kinase Inhibitory Activity of Stk16-IN-1

Target Kinase	IC50 (nM)	Assay Type
STK16	295	Enzymatic Assay
mTOR	5560	Enzymatic Assay

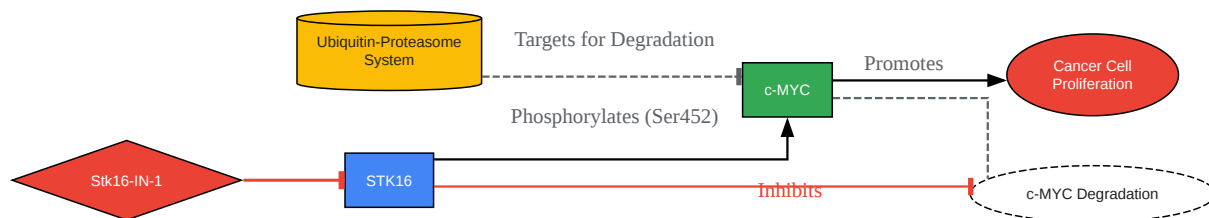
Data sourced from MedchemExpress and Selleck Chemicals product pages.[\[2\]](#)[\[4\]](#)

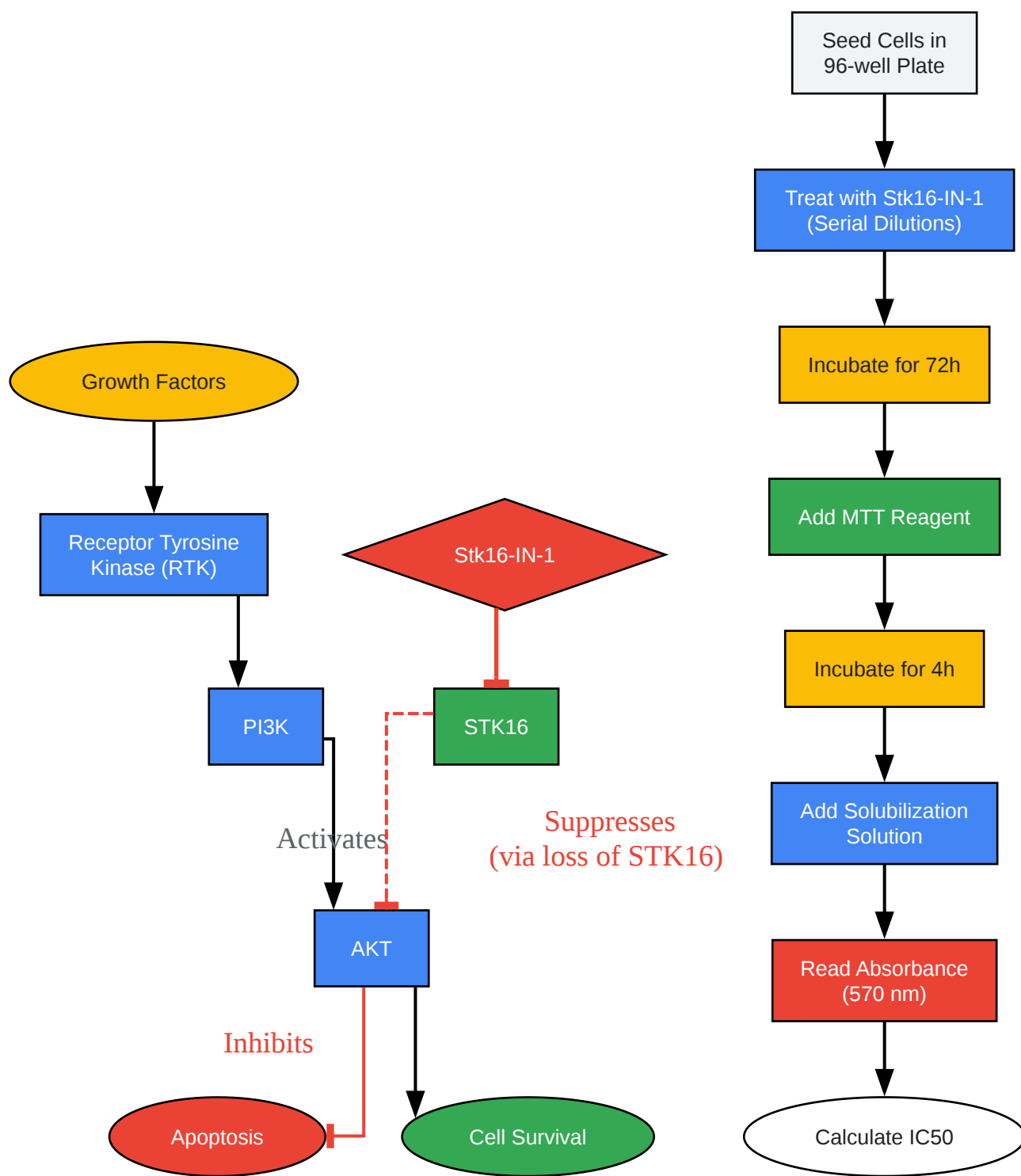
Table 2: Cellular Activity of Stk16-IN-1 in Cancer Cell Lines

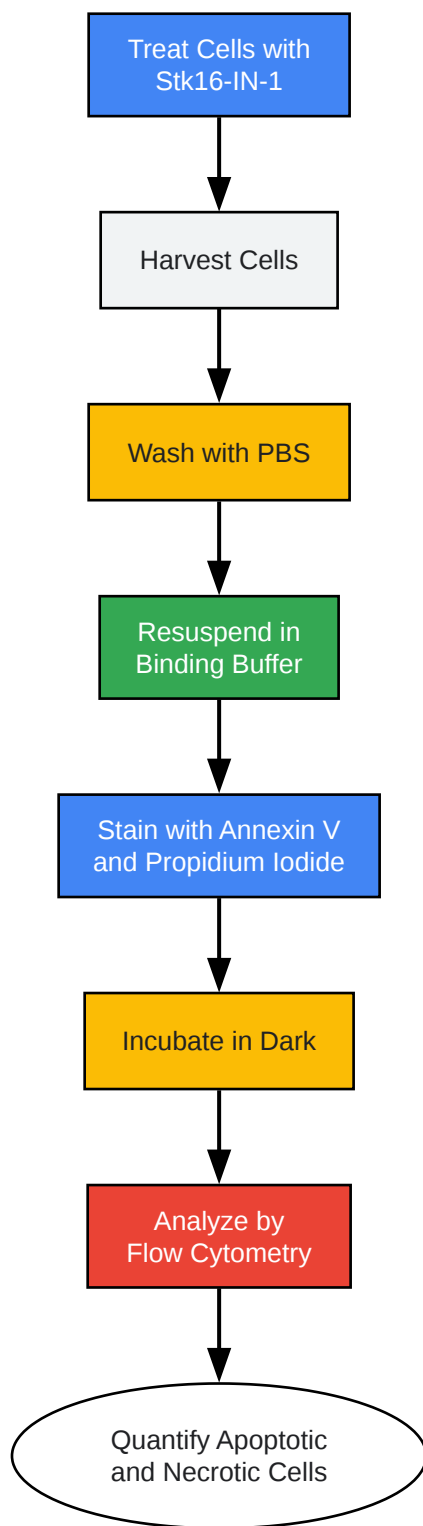
Cell Line	Cancer Type	Observed Effects	Quantitative Data
MCF-7	Breast Cancer	Reduction in cell number, accumulation of binucleated cells, potentiation of chemotherapeutics. [2]	IC50 values for cell viability are not explicitly provided in the initial reports, but effects were observed at concentrations up to 10 μ M. [2]
HCT116	Colorectal Cancer	Apoptosis induction. [2]	Specific IC50 values for apoptosis or cell viability are not detailed in the initial findings.
HeLa	Cervical Cancer	Apoptosis induction. [2]	Specific IC50 values for apoptosis or cell viability are not detailed in the initial findings.

Signaling Pathways Modulated by STK16

STK16 is involved in multiple signaling pathways that are critical for cancer cell proliferation and survival. The following diagrams illustrate the key pathways affected by STK16 and, consequently, by its inhibitor, **Stk16-IN-1**.







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